

Technical Guide: Solubility and Handling of Boc-D-Lys-OtBu

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Compound of Interest

Compound Name: *Boc-D-Lys-OtBu*

Cat. No.: *B12281600*

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Executive Summary

Boc-D-Lys-OtBu (CAS: 63760-73-6) is a critical orthogonal building block in peptide synthesis and medicinal chemistry. Characterized by the protection of the

-amine with a Boc group and the

-carboxylic acid with a tert-butyl (OtBu) ester, this molecule leaves the

-amine (side chain) free for selective functionalization.

Its solubility profile is dominated by the lipophilic tert-butyl moieties, rendering it highly soluble in organic solvents like DMF (Dimethylformamide), DCM (Dichloromethane), and DMSO, while remaining insoluble in water. This guide provides validated solubility data, dissolution protocols, and mechanistic insights to ensure reproducibility in drug development workflows.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Specification
Compound Name	Boc-D-Lys-OtBu
IUPAC Name	tert-butyl (2R)-6-amino-2-[(2-methylpropan-2-yl)oxycarbonylamino]hexanoate
CAS Number	63760-73-6
Molecular Formula	
Molecular Weight	302.41 g/mol
Physical State	White to off-white crystalline solid (or viscous oil if impure)
Key Functional Groups	-Boc (Acid labile), -OtBu (Acid labile), -Amine (Nucleophilic, Free)

Solubility Landscape

The solubility of **Boc-D-Lys-OtBu** is dictated by the "Like Dissolves Like" principle. The bulky, non-polar tert-butyl groups shield the polar amide bonds, driving high solubility in polar aprotic and chlorinated solvents.

Quantitative Solubility Data

Data synthesized from homologue behavior and supplier technical data sheets.

Solvent	Solubility Rating	Estimated Saturation	Primary Application
DMF	Excellent	> 100 mg/mL	Standard solvent for coupling reactions and side-chain modification.
DCM	Excellent	> 100 mg/mL	Ideal for acylation reactions; easily removed by evaporation.
DMSO	High	~ 100 mg/mL	Used for biological assays or when higher boiling point is required.
Methanol/Ethanol	Good	> 50 mg/mL	Useful for transfers, though nucleophilic solvents are avoided in activation steps.
Water	Insoluble	< 0.1 mg/mL	The hydrophobic Boc and OtBu groups prevent aqueous solvation.
Diethyl Ether	Moderate	~ 10-20 mg/mL	Often used to precipitate the compound from more polar solvents.

Mechanistic Insight: Why DMF?

DMF is the "Gold Standard" for this compound because it is amphiphilic.

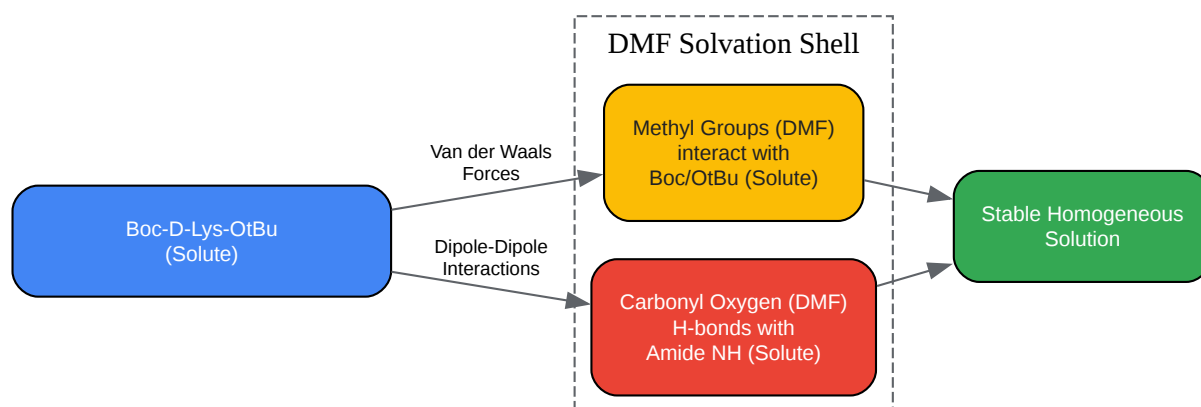
- **Dipolar Aprotic Nature:** The amide oxygen of DMF accepts hydrogen bonds from the NH of the Boc-carbamate.

- **Methyl Groups:** The methyl groups of DMF interact favorably with the lipophilic tert-butyl groups of the peptide via Van der Waals forces.
- **Prevention of Aggregation:** DMF disrupts potential intermolecular H-bonding between the free

-amines, preventing gelation.

Visualizing the Solvation Mechanism

The following diagram illustrates how DMF molecules solvate **Boc-D-Lys-OtBu**, stabilizing both the hydrophobic protecting groups and the polar backbone.



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Caption: Dual-mode solvation of **Boc-D-Lys-OtBu** by DMF, targeting both lipophilic and polar domains.

Experimental Protocols

Protocol A: Preparation of High-Concentration Stock (100 mM in DMF)

Objective: Create a stable stock solution for side-chain functionalization reactions.

- Calculate:
 - Target Volume: 10 mL
 - Target Concentration: 100 mM (0.1 M)
 - Required Mass:
.
- Weighing:
 - Weigh 302.4 mg of **Boc-D-Lys-OtBu** into a dry 20 mL scintillation vial.
 - Note: If the compound appears oily, weigh by difference using a syringe or dropper.
- Solvent Addition:
 - Add 5 mL of high-purity (anhydrous amine-free) DMF.
- Dissolution:
 - Vortex gently for 30 seconds. The solid should dissolve rapidly.
 - Troubleshooting: If particles persist, sonicate for 1 minute at ambient temperature.
- Final Volume Adjustment:
 - Transfer to a volumetric flask or graduated cylinder and dilute to exactly 10 mL with DMF.
- Storage:
 - Store at -20°C. Desiccate to prevent water absorption (which can hydrolyze the ester over long periods).

Protocol B: Handling the Free -Amine

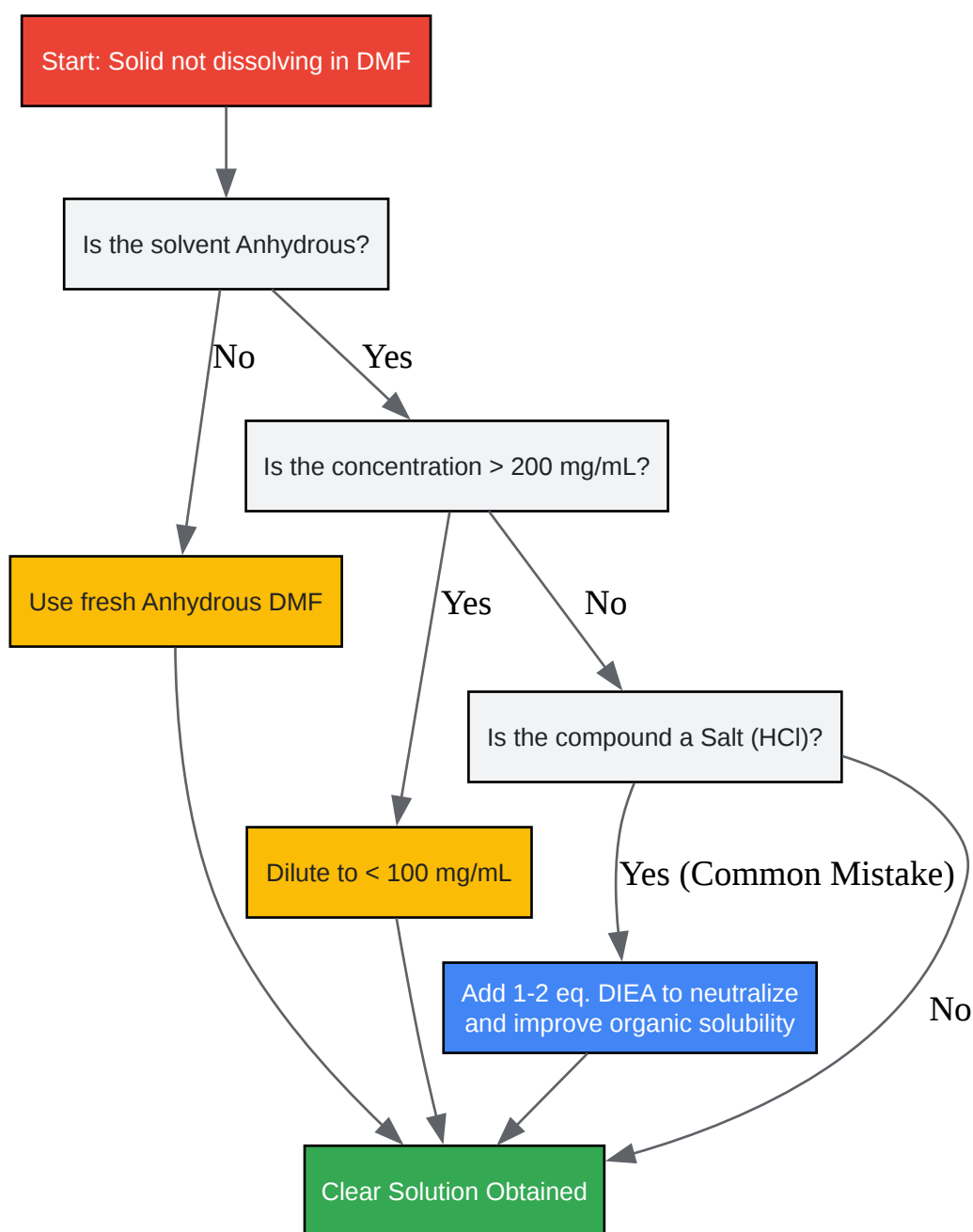
The free side chain amine is reactive.^[1]

- Avoid: Storing in Acetone or Ethyl Acetate for long periods (potential Schiff base formation or transacylation).

- CO₂ Sensitivity: The free amine can absorb atmospheric

to form carbamates. Keep the container tightly sealed and under inert gas (Argon/Nitrogen) when possible.

Workflow: Troubleshooting Solubility Issues



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Caption: Decision tree for resolving common dissolution failures with Boc-Lys derivatives.

References

- PubChem. (2025). **Boc-D-Lys-OtBu** Compound Summary (CID 91165390).[2] National Center for Biotechnology Information. [[Link](#)][2]
- Isidro-Llobet, A., et al. (2009). Amino Acid-Protecting Groups. Chemical Reviews, 109(6), 2455-2504. (Authoritative review on solubility and stability of Boc/OtBu groups). [[Link](#)]

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Sources

- 1. Boc-Protected Amino Groups [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 2. Boc-D-Lys-OtBu | C₁₅H₃₀N₂O₄ | CID 91165390 - PubChem [pubchem.ncbi.nlm.nih.gov]
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